

# 1-Cyclobutyl-diazepane: Technical Support & Safety Resource Center

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## Compound of Interest

Compound Name: 1-Cyclobutyl-[1,4]diazepane

Cat. No.: B1456889

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Disclaimer: The following guide is based on the available safety data for a closely related analogue, 1-Cyclobutyl-6-methyl-1,4-diazepane, and general principles of laboratory safety for heterocyclic amines. A specific Safety Data Sheet (SDS) for 1-Cyclobutyl-diazepane (CAS No: 851049-21-3) should be consulted if available. This information is intended for use by trained professionals in a laboratory setting.

## Section 1: Frequently Asked Questions (FAQs)

Q1: What is 1-Cyclobutyl-diazepane and what are its primary hazards?

1-Cyclobutyl-diazepane is a diazepine derivative. Based on data for the analogous compound, 1-cyclobutyl-6-methyl-1,4-diazepane, it is expected to be a hazardous substance. The primary hazards include:

- Skin Irritation: Causes skin irritation upon contact.[\[1\]](#)
- Serious Eye Irritation: Can cause serious damage if it comes into contact with the eyes.[\[1\]](#)
- Respiratory Irritation: May cause irritation to the respiratory system if inhaled.[\[1\]](#)

Q2: What are the recommended storage conditions for 1-Cyclobutyl-diazepane?

To ensure stability and safety, 1-Cyclobutyl-diazepane should be stored in a tightly closed container in a cool, dry, and well-ventilated area.[\[1\]](#) It is crucial to keep it away from

incompatible substances and sources of ignition.<sup>[1]</sup> For long-term storage, maintaining a cool and dry environment is essential.<sup>[1]</sup>

Q3: What personal protective equipment (PPE) is required when handling this compound?

When working with 1-Cyclobutyl-diazepane, the following PPE is mandatory:

- Eye/Face Protection: Wear chemical safety goggles or a face shield.<sup>[1]</sup>
- Hand Protection: Chemical-resistant gloves (e.g., nitrile rubber) are required.<sup>[1]</sup>
- Skin and Body Protection: A laboratory coat or other suitable protective clothing must be worn.<sup>[1]</sup>
- Respiratory Protection: If working in an area with inadequate ventilation or if there is a risk of generating aerosols or dust, a NIOSH-approved respirator is necessary.<sup>[2]</sup>

Q4: How should I dispose of 1-Cyclobutyl-diazepane waste?

Dispose of 1-Cyclobutyl-diazepane and its containers as hazardous waste.<sup>[1][3]</sup> All disposal must be in accordance with local, state, and federal regulations. Do not allow the product to enter drains, waterways, or soil.<sup>[1]</sup> Collect waste in a suitable, labeled, and sealed container for disposal by a licensed waste disposal company.<sup>[3][4]</sup>

## Section 2: Troubleshooting Guide

Issue	Potential Cause	Troubleshooting Steps
Accidental Skin Contact	Direct contact with the liquid or solid form of the compound.	1. Immediately flush the affected skin with plenty of soap and water. <sup>[1]</sup> 2. Remove any contaminated clothing. <sup>[1]</sup> 3. If skin irritation develops or persists, seek medical advice. <sup>[1]</sup>
Accidental Eye Contact	Splash or aerosol exposure to the eyes.	1. Immediately and cautiously rinse the eyes with water for several minutes. <sup>[1]</sup> 2. If wearing contact lenses, remove them if it is safe to do so and continue rinsing. <sup>[1]</sup> 3. Seek immediate medical attention. <sup>[1]</sup>
Inhalation of Fumes/Dust	Inadequate ventilation or handling outside of a fume hood.	1. Move the affected individual to fresh air and ensure they are in a position comfortable for breathing. <sup>[1]</sup> 2. If the person feels unwell, call a poison control center or a doctor. <sup>[1]</sup>
Chemical Spill	Improper handling or container failure.	1. Evacuate all non-essential personnel from the area. 2. Ensure adequate ventilation and remove all sources of ignition. <sup>[1]</sup> 3. Wear appropriate PPE. <sup>[1]</sup> 4. For small spills, absorb with an inert material (e.g., sand, vermiculite) and place it into a suitable container for disposal. <sup>[1][2]</sup> 5. Prevent the spill from entering drains or waterways. <sup>[1]</sup>

## Section 3: Experimental Protocols & Workflows

### Safe Handling Protocol

This protocol outlines the essential steps for safely handling 1-Cyclobutyl-diazepane in a laboratory setting.

#### Step 1: Pre-Experiment Preparation

- Ensure that a current Safety Data Sheet for a relevant analogue is accessible and has been reviewed.
- Verify that all necessary PPE is available and in good condition.
- Confirm that a chemical fume hood is operational and available for use.
- Locate the nearest eyewash station and safety shower.[\[2\]](#)

#### Step 2: Compound Handling

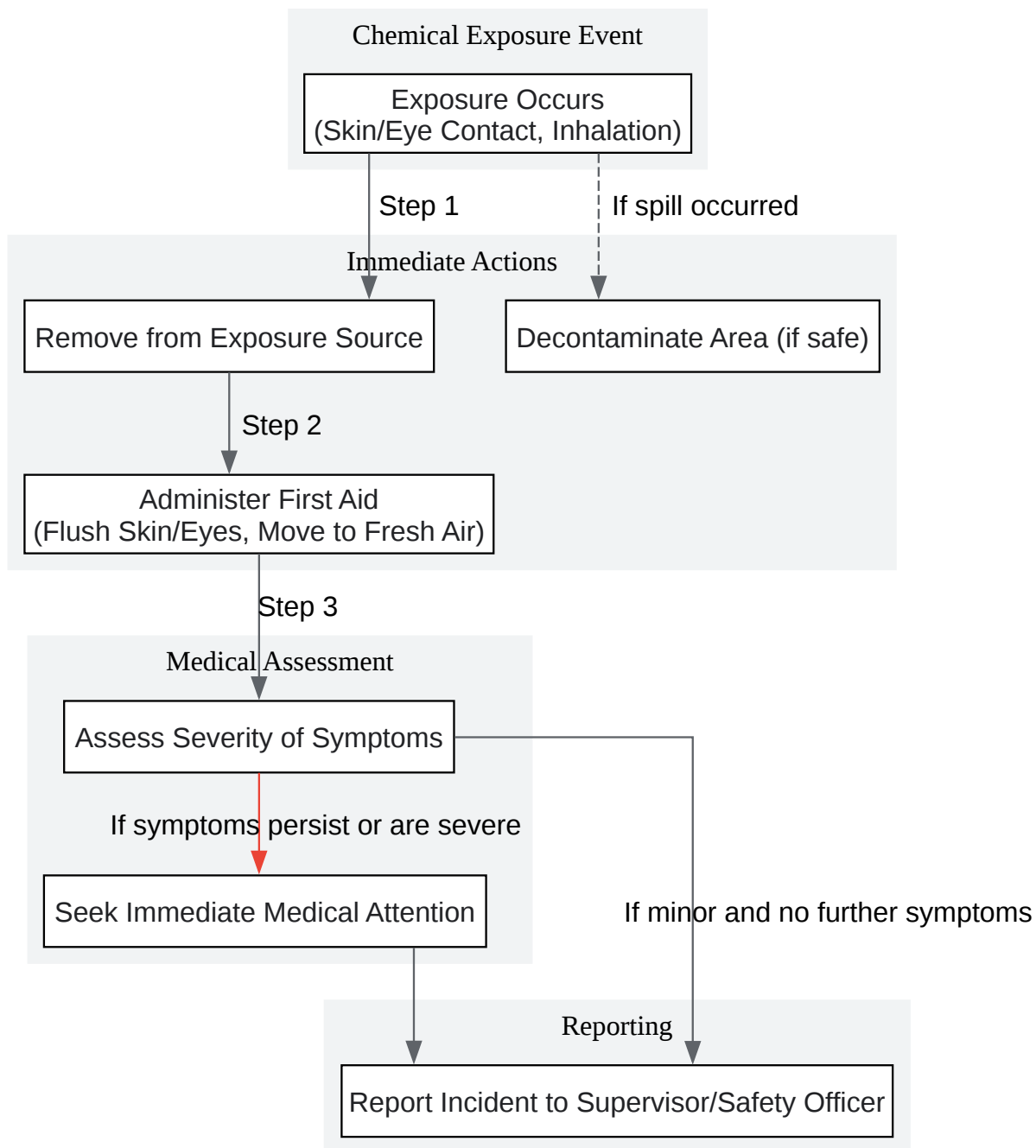
- All handling of 1-Cyclobutyl-diazepane should be conducted within a certified chemical fume hood.[\[2\]](#)
- Avoid direct contact with skin, eyes, and clothing.[\[1\]](#)
- Do not breathe in fumes, dust, or vapors.[\[1\]](#)
- Minimize the generation of dust and aerosols.[\[1\]](#)
- Keep the container tightly closed when not in use.[\[1\]](#)

#### Step 3: Post-Experiment Procedures

- Thoroughly wash hands and any exposed skin with soap and water after handling.[\[1\]](#)
- Decontaminate all work surfaces.
- Properly label and store any remaining compound according to the recommended storage conditions.

- Dispose of all waste materials in accordance with established hazardous waste procedures.  
[\[1\]](#)

## Emergency Response Workflow



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Caption: Emergency response workflow for chemical exposure events.

## Section 4: Chemical Properties and Safety Data

Property	Value	Source
Molecular Formula	C9H18N2	[5][6]
Molecular Weight	154.25 g/mol	[5][6]
CAS Number	851049-21-3	[5][6]
Boiling Point	229.2 ± 8.0 °C at 760 mmHg (Predicted)	[5]
Flash Point	92.3 ± 9.4 °C (Predicted)	[5]
Density	1.0 ± 0.1 g/cm <sup>3</sup> (Predicted)	[5]

Hazard Statements (based on analogue):[1]

- H315: Causes skin irritation.
- H319: Causes serious eye irritation.
- H335: May cause respiratory irritation.

## Section 5: Visualized Safety Protocol



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Caption: Step-by-step workflow for the safe handling of 1-Cyclobutyl-diazepane.

## References

- PubChem. (n.d.). 1-Cyclobutyl-4-(oxane-4-carbonyl)-1,4-diazepane. National Center for Biotechnology Information.

- PubChem. (n.d.). 1-((2R,4S)-2-(4-cyclobutyl-1,4-diazepane-1-carbonyl)-4-(pyridin-2-yloxy)pyrrolidin-1-yl)ethanone. National Center for Biotechnology Information.
- ResearchGate. (2025, August 10). A Practical Synthesis of (S)-tert-Butyl 3-Methyl-1,4-diazepane-1-carboxylate, the Key Intermediate of Rho–Kinase Inhibitor K-115.
- Northwestern University. (2023, February 27). Hazardous Waste Disposal Guide. Research Safety.
- Journal of Chemical and Pharmaceutical Research. (n.d.). Identification, synthesis and characterization of principal process related potential impurities in Diazepam.
- Tulane University. (2023, June 27). FACT SHEET: Hazardous Waste Disposal. Office of Environmental Health and Safety.

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## Sources

- 1. aksci.com [aksci.com]
- 2. fishersci.com [fishersci.com]
- 3. Hazardous Waste Disposal Guide: Research Safety - Northwestern University [researchsafety.northwestern.edu]
- 4. oehs.tulane.edu [oehs.tulane.edu]
- 5. guidechem.com [guidechem.com]
- 6. 1-Cyclobutyl-[1,4]diazepane - CAS:851049-21-3 - Sunway Pharm Ltd [3wpharm.com]
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